

Elisidepsin vs. Kahalalide F: A Comparative Cytotoxicity Analysis

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Compound of Interest

Compound Name: *Elisidepsin*
CAS No.: 681272-30-0
Cat. No.: B10832538

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A detailed examination of two marine-derived depsipeptides and their potent anti-cancer activities.

This guide provides a comparative analysis of the cytotoxic properties of **Elisidepsin** (PM02734) and Kahalalide F, two related marine-derived cyclic depsipeptides that have demonstrated significant potential as anti-cancer agents. Both compounds, originally isolated from the marine mollusk *Elysia rufescens*, induce a non-apoptotic form of cell death, primarily oncosis, making their mechanism of action a subject of considerable interest in the drug development community. This document summarizes their cytotoxic profiles, elucidates their mechanisms of action through signaling pathway diagrams, and provides detailed experimental protocols for key cytotoxicity assays.

Comparative Cytotoxicity Data (IC50 Values)

The following table summarizes the 50% inhibitory concentration (IC50) values for **Elisidepsin** and Kahalalide F across a range of human cancer cell lines. It is important to note that these values have been compiled from various studies, and direct comparison should be approached with caution due to potential variations in experimental conditions.

Cell Line	Cancer Type	Elisidepsin IC50 (μM)	Kahalalide F IC50 (μM)
A549	Non-Small Cell Lung	0.3 - >5[1]	0.135[2]
H322	Non-Small Cell Lung	Sensitive (IC50 < 5)[1]	-
H3255	Non-Small Cell Lung	Sensitive (IC50 < 5)[1]	-
PC3	Prostate	-	0.07[3][4]
DU145	Prostate	IC50 ~0.6[5]	0.28[3][4]
LNCaP	Prostate	-	0.28[3][4]
SKBR3	Breast	0.5[2]	0.28[3][4]
BT474	Breast	-	0.28[3][4]
MCF7	Breast	-	0.28[3][4]
HT29	Colon	-	< 1.0 μg/ml
LoVo	Colon	-	0.16
HepG2	Hepatoma	-	0.25 - 0.3[6][7]
PLC/PRF/5	Hepatoma	-	5 - 8[6][7]

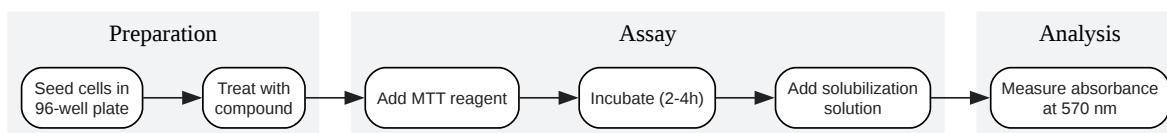
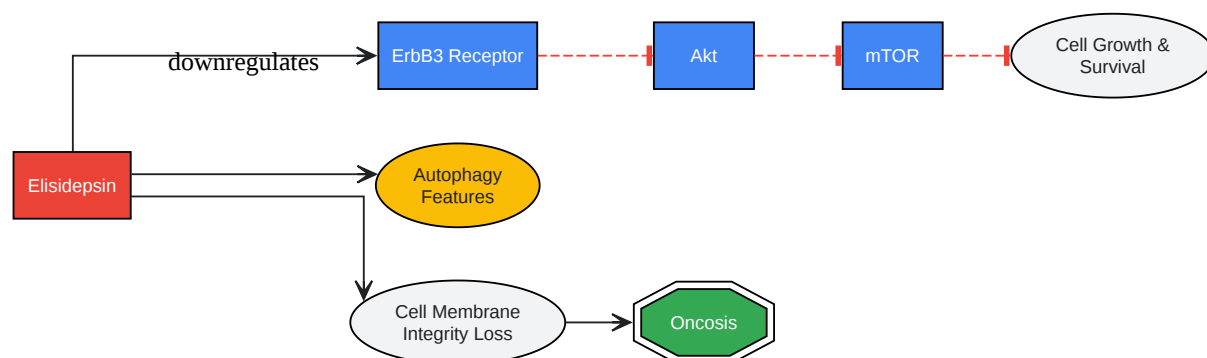
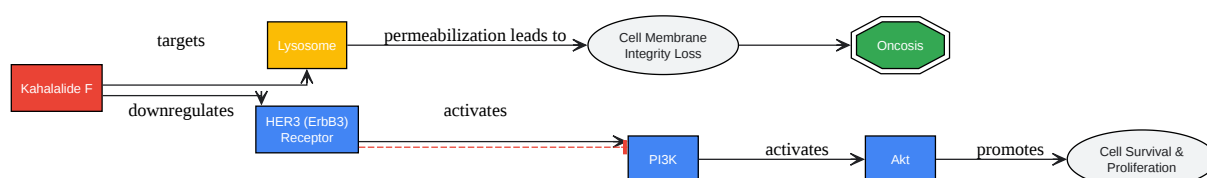
Note: Values for non-tumor cell lines showed significantly higher IC50 values for Kahalalide F (1.6 to 3.1 μM), indicating a degree of selectivity for cancer cells[3][4].

Mechanism of Action: A Tale of Two Pathways

Both **Elisidepsin** and Kahalalide F induce oncosis, a form of necrotic cell death characterized by cellular swelling and membrane rupture. However, the upstream signaling pathways they modulate appear to have distinct features.

Kahalalide F: Targeting Lysosomes and the HER3/PI3K/Akt Axis

Kahalalide F's mechanism of action is multifaceted. It is known to target lysosomes, leading to their permeabilization and the release of catastrophic enzymes into the cytoplasm[3][5]. Furthermore, it has been shown to downregulate the HER3 (ErbB3) receptor, which in turn inhibits the downstream PI3K/Akt signaling pathway, a critical axis for cell survival and proliferation[3][8][9].



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References

- 1. Molecular pharmacodynamics of PM02734 (elisidepsin) as single agent and in combination with erlotinib; synergistic activity in human non-small cell lung cancer cell lines and xenograft models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 2. [researchgate.net](https://www.researchgate.net/publication/31111111) [[researchgate.net](https://www.researchgate.net/publication/31111111)]
- 3. Technology evaluation: Kahalalide F, PharmaMar - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. aacrjournals.org [aacrjournals.org]
- 5. [researchgate.net](https://www.researchgate.net/publication/31111111) [[researchgate.net](https://www.researchgate.net/publication/31111111)]
- 6. aacrjournals.org [aacrjournals.org]
- 7. The mechanism of action of Kahalalide F: variable cell permeability in human hepatoma cell lines - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 8. Recent advances and limitations in the application of kahalalides for the control of cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 9. Chemistry and Biology of Kahalalides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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